

Application Notes and Protocols for Ebio1, a KCNQ2 Channel Activator

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ebio1 is a potent and subtype-selective small-molecule activator of the voltage-gated potassium channel KCNQ2 (Kv7.2).[1][2][3] KCNQ2 channels are crucial for neuronal excitability, and their dysfunction is linked to neurological disorders such as epilepsy.[4][5] **Ebio1** represents a valuable pharmacological tool for studying KCNQ2 channel function and a potential scaffold for the development of novel therapeutics.[1][6]

Unlike traditional KCNQ activators that primarily modulate the voltage-dependent gating of the channel, **Ebio1** employs a unique "twist-to-open" mechanism.[1][6] It directly engages the channel gate, leading to an extended open state with increased conductance.[1][7][8] This document provides detailed application notes and protocols for utilizing **Ebio1** to activate KCNQ2 channels, with a focus on determining its optimal concentration.

Quantitative Data Summary

The following table summarizes the key quantitative parameters of **Ebio1**'s effect on KCNQ2 channels as reported in the literature.



Parameter	Value	Channel Type	Experimental System	Reference
EC50	247.3 nM	KCNQ2	Not specified	[2]
EC50	247 nM	KCNQ2	Not specified	[9]
Effect at 10 μM	34.32 ± 2.00 mV leftward shift in V1/2 of activation	KCNQ2	Not specified	[2]

Note: The half-maximal activation voltage (V1/2) was shifted from -16.65 mV to -50.97 mV in the presence of 10 μ M **Ebio1**.[2]

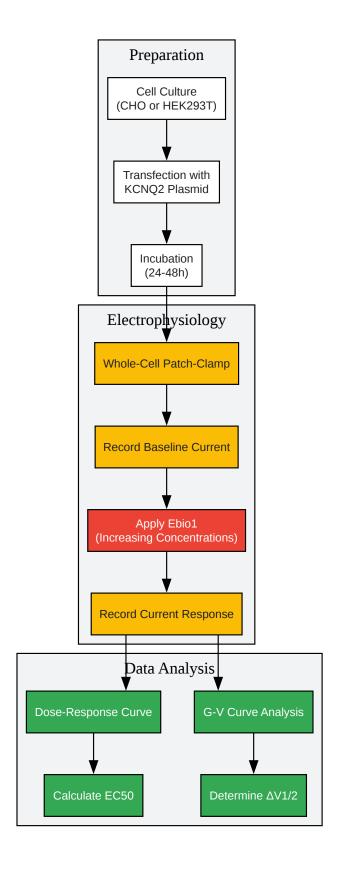
Mechanism of Action

Ebio1 binds to a pocket in the pore domain of the KCNQ2 channel.[1] This binding induces a conformational change in the S6 helices, causing them to twist and open the channel gate.[1] [6] This mechanism is distinct from other activators and results in both an increased open probability and a larger single-channel conductance.[9][10]









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